

Essential Safety and Operational Guide for 5-Bromopicolinonitrile

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Compound of Interest

Compound Name: 5-Bromopicolinonitrile

Cat. No.: B014956

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For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **5-Bromopicolinonitrile**. Adherence to these guidelines is critical for ensuring laboratory safety and minimizing risk.

Chemical Safety and Hazard Information

5-Bromopicolinonitrile is classified as a hazardous substance.^{[1][2]} It is toxic if swallowed, causes skin irritation, can result in serious eye damage, and may lead to respiratory irritation.^[1]

Identifier	Value
Chemical Name	5-Bromopicolinonitrile
Synonyms	5-Bromo-2-cyanopyridine, 5-Bromo-pyridine-2-carbonitrile
CAS Number	97483-77-7
Molecular Formula	C ₆ H ₃ BrN ₂
Molecular Weight	183.01 g/mol
GHS Hazard Class	Acute toxicity, oral (Category 3), Skin corrosion/irritation (Category 2), Serious eye damage/eye irritation (Category 1), Specific target organ toxicity, single exposure; Respiratory tract irritation (Category 3)[1]
Signal Word	Danger[1][2]
Hazard Statements	H301 (Toxic if swallowed), H315 (Causes skin irritation), H318 (Causes serious eye damage), H335 (May cause respiratory irritation)[1][2]

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is mandatory when handling **5-Bromopicolinonitrile**. The required equipment should be selected based on the specific procedures being performed.

Protection Type	Required Equipment	Guidelines and Recommendations
Hand Protection	Double-gloving with chemical-resistant gloves.	For incidental contact (e.g., handling solids), a nitrile glove is acceptable for splash protection. ^[3] For prolonged contact or when working with solutions, use a combination of a nitrile inner glove and a more robust outer glove such as butyl rubber or a laminate. Aromatic and halogenated hydrocarbons can degrade many common glove materials; always consult the manufacturer's specific chemical resistance data. ^[4] Change gloves immediately if contaminated. ^[5]
Eye and Face Protection	Chemical safety goggles and a full-face shield.	Standard safety glasses are insufficient. Goggles must be worn to protect against dust and splashes. ^[1] A face shield is required when there is a significant risk of splashing. ^[2]
Body Protection	A fully buttoned, long-sleeved lab coat.	The lab coat should be made of a low-linting material. Consider a chemical-resistant apron for procedures involving larger quantities or a high risk of splashes. ^[2]
Respiratory Protection	A NIOSH-approved respirator.	All handling of powdered 5-Bromopicolinonitrile must be conducted in a certified chemical fume hood or a

ventilated balance enclosure to avoid inhalation of dust.[6][7] If engineering controls are not sufficient, a respirator appropriate for toxic dusts and organic vapors must be used.

Operational Plan: Step-by-Step Handling Procedures

This section details the procedural workflow for handling **5-Bromopicolinonitrile** from receipt to disposal.

Receiving and Storage

- Inspection: Upon receipt, inspect the container for any damage or leaks.
- Storage: Store **5-Bromopicolinonitrile** in a cool, dry, and well-ventilated area, away from incompatible materials such as strong acids and oxidizing agents. The storage area should be clearly labeled with the appropriate hazard warnings and restricted to authorized personnel.[2] Store in a locked cabinet.[1]

Preparation and Handling (In a Designated Area)

- Designated Area: All work with **5-Bromopicolinonitrile** must be conducted in a designated area, such as a certified chemical fume hood.[6] This area should be clearly marked with hazard signs.
- Pre-weighing Strategy: To minimize handling of the powder, if possible, purchase pre-weighed amounts.[5] Alternatively, tare a sealed container, add the powder inside the fume hood, seal the container, and then weigh it outside the hood.[5]
- Spill Prevention: Cover the work surface with absorbent, disposable bench paper.[5] Use secondary containment (e.g., a tray) for all experimental setups.[6]
- Handling Solutions: When preparing solutions, add the solid to the solvent slowly to avoid splashing.

Spill and Emergency Procedures

- Minor Spill (Solid):
 - Alert personnel in the immediate area.
 - Wearing appropriate PPE, gently cover the spill with an absorbent material designed for chemical spills.
 - Avoid creating dust. Moisten the absorbent material slightly if necessary.
 - Carefully scoop the material into a labeled hazardous waste container.
 - Decontaminate the area with a suitable solvent and then wash with soap and water.
- Minor Spill (Liquid):
 - Alert personnel in the immediate area.
 - Wearing appropriate PPE, absorb the spill with an inert, non-combustible absorbent material.
 - Collect the contaminated absorbent into a labeled hazardous waste container.
 - Decontaminate the area.
- Major Spill:
 - Evacuate the laboratory immediately.
 - Alert your institution's emergency response team.
 - Prevent entry to the area.
- Exposure:
 - Skin Contact: Immediately flush the affected area with copious amounts of water for at least 15 minutes and remove contaminated clothing. Seek immediate medical attention.[\[1\]](#)

- Eye Contact: Immediately flush eyes with a gentle stream of water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention.[1]
- Inhalation: Move the individual to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.[1]
- Ingestion: Do NOT induce vomiting. Rinse the mouth with water. Seek immediate medical attention.[1]

Disposal Plan

All waste containing **5-Bromopicolinonitrile** is considered hazardous waste and must be disposed of accordingly.

Waste Segregation and Collection

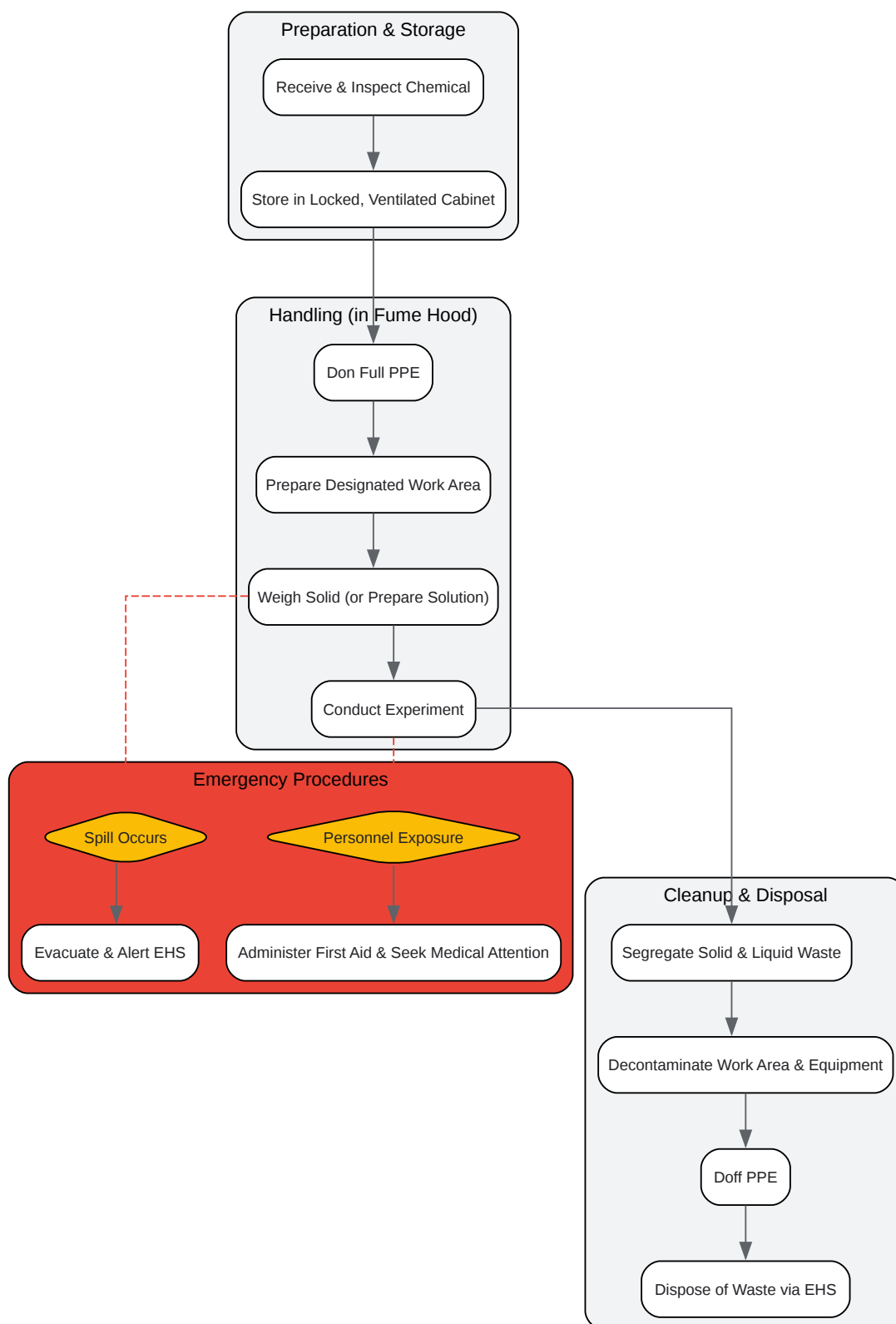
- Solid Waste: All contaminated solid materials, including gloves, bench paper, and empty containers, must be collected in a dedicated, clearly labeled, and sealed hazardous waste container.[1]
- Liquid Waste: Collect all liquid waste containing **5-Bromopicolinonitrile** in a separate, sealed, and clearly labeled hazardous waste container. Do not mix with other waste streams unless explicitly instructed by your institution's environmental health and safety (EHS) office.
- Empty Containers: The original container, even when empty, must be treated as hazardous waste.[4]

Disposal Methodologies

- Incineration: For brominated organic compounds, high-temperature incineration at a licensed hazardous waste facility is the preferred disposal method.[8] The incinerator must be equipped with appropriate scrubbers to handle the formation of hydrogen bromide.[2]
- Chemical Neutralization (for Cyanide-Containing Waste): If any procedures could release cyanide ions, a chemical neutralization step may be required before disposal. This should only be performed by trained personnel following a validated standard operating procedure, typically involving oxidation with an excess of a reagent like sodium hypochlorite (bleach) under alkaline conditions.[6]

- Consult EHS: Always consult with your institution's EHS office for specific disposal procedures and to arrange for the pickup of hazardous waste.

Workflow and Logic Diagrams



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